

An In-depth Technical Guide to Methyl 3-oxo-2-phenylpropanoate

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Compound of Interest

Compound Name: *Methyl 3-oxo-2-phenylpropanoate*

CAS No.: 5894-79-1

Cat. No.: B1295125

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 3-oxo-2-phenylpropanoate is a key chemical intermediate with significant applications in the pharmaceutical industry. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis, and its crucial role in the synthesis of important drug molecules. Detailed experimental protocols and a diagrammatic representation of its synthetic utility are presented to support research and development activities.

Chemical Identity and Properties

IUPAC Name: **methyl 3-oxo-2-phenylpropanoate**

Synonyms:

- Methyl α -formylphenylacetate
- Methyl 2-formyl-2-phenylacetate

- Benzeneacetic acid, α -formyl-, methyl ester
- 3-Oxo-2-phenylpropionic acid methyl ester

Molecular Formula: C₁₀H₁₀O₃

Molecular Weight: 178.18 g/mol

CAS Number: 5894-79-1

Physicochemical Properties:

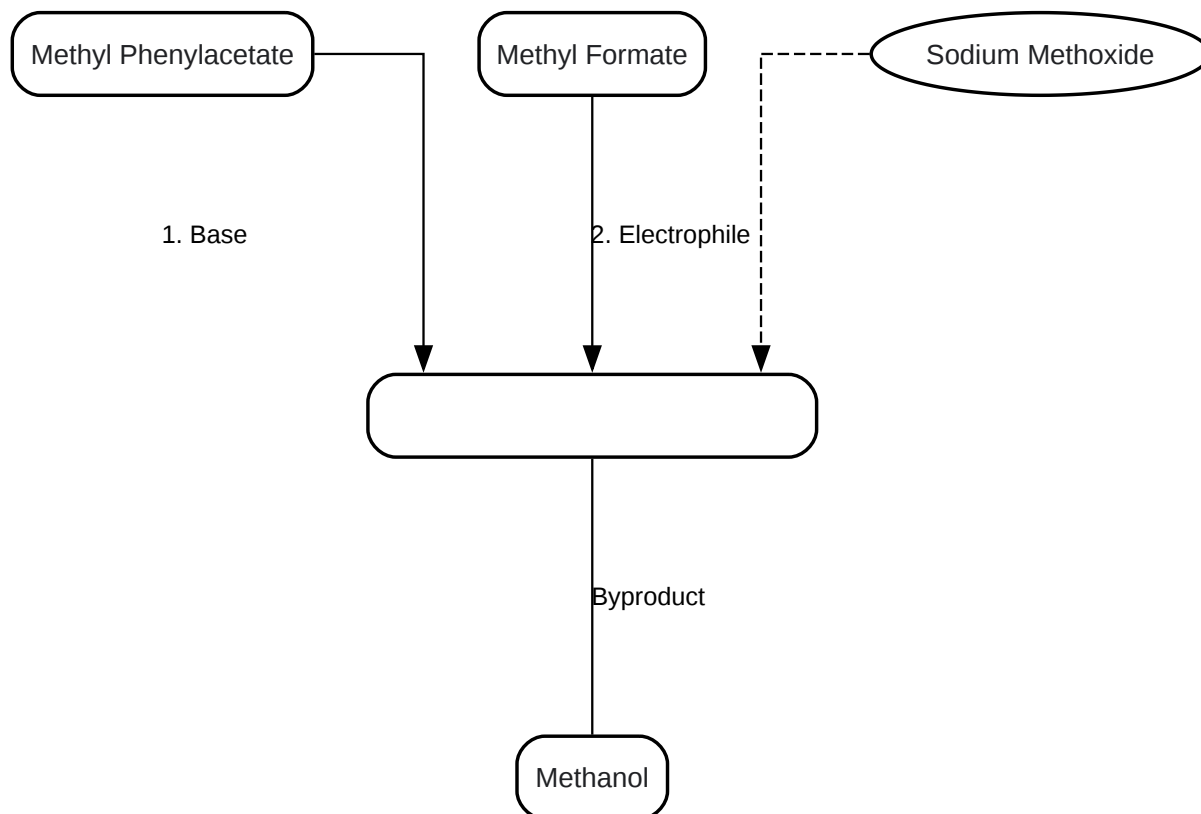
The following table summarizes the key physicochemical properties of **Methyl 3-oxo-2-phenylpropanoate**.

Property	Value	Reference
Appearance	White to off-white crystalline powder	
Melting Point	104-106 °C	
Boiling Point	262.3 ± 28.0 °C at 760 mmHg	
Density	1.183 g/cm ³	
Solubility	Soluble in methanol, ethanol, and other organic solvents.	
pKa	8.35 ± 0.20 (Predicted)	

Synthesis of Methyl 3-oxo-2-phenylpropanoate

Methyl 3-oxo-2-phenylpropanoate is commonly synthesized via a Claisen condensation reaction. This reaction involves the condensation of methyl phenylacetate with a suitable formylating agent, such as methyl formate, in the presence of a strong base like sodium methoxide.

General Reaction Scheme



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Caption: Claisen condensation for the synthesis of **Methyl 3-oxo-2-phenylpropanoate**.

Detailed Experimental Protocol

Materials:

- Methyl phenylacetate
- Methyl formate
- Sodium methoxide
- Anhydrous diethyl ether
- Hydrochloric acid (10% aqueous solution)

- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware

Procedure:

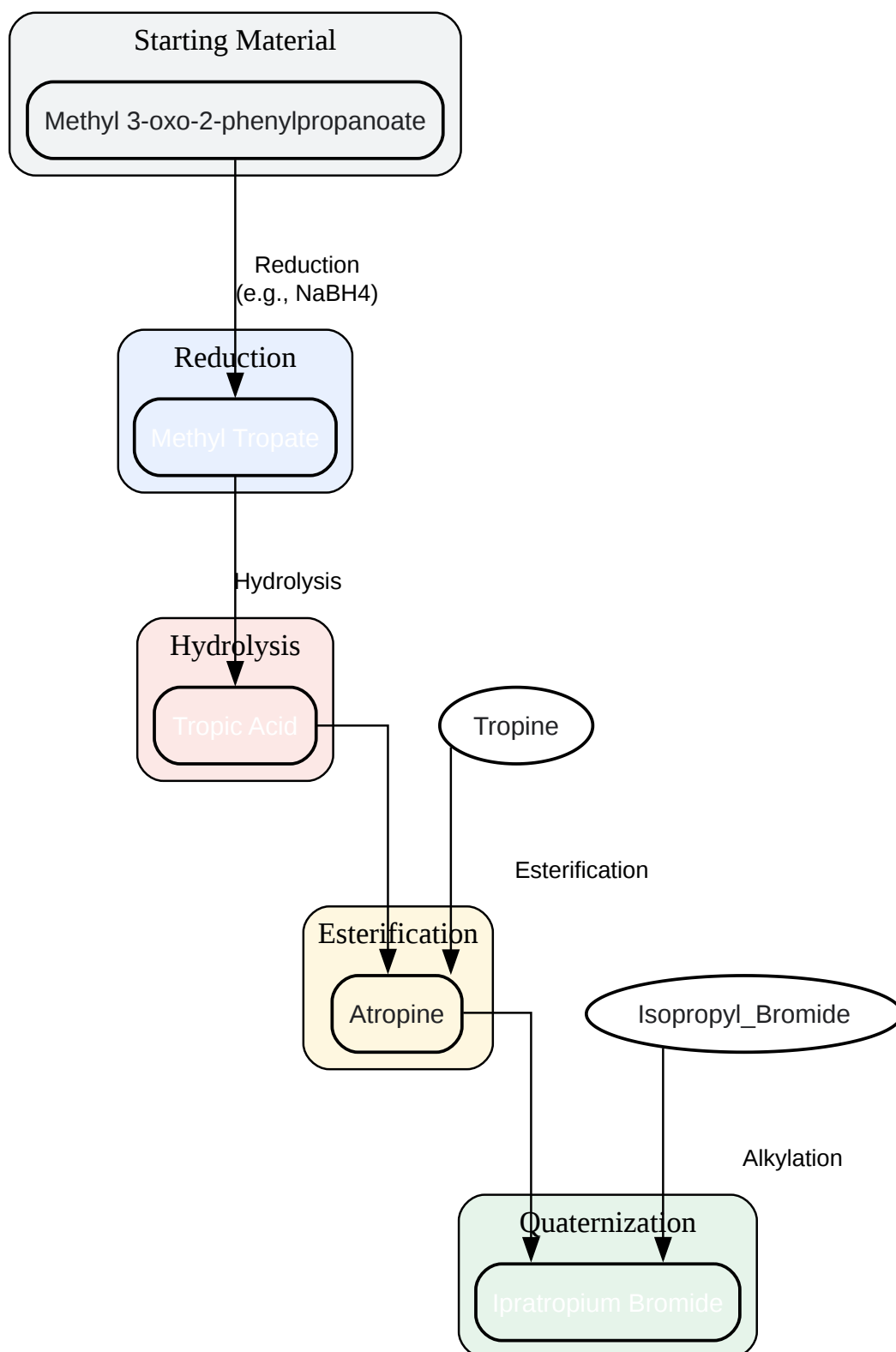
- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser with a drying tube is charged with a solution of sodium methoxide in anhydrous diethyl ether.
- **Addition of Reactants:** A mixture of methyl phenylacetate and methyl formate is added dropwise to the stirred solution of sodium methoxide at room temperature.
- **Reaction:** After the addition is complete, the reaction mixture is stirred at room temperature for several hours until the reaction is complete (monitored by TLC).
- **Quenching:** The reaction is quenched by the slow addition of 10% hydrochloric acid until the mixture is acidic.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed sequentially with saturated sodium bicarbonate solution and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **Methyl 3-oxo-2-phenylpropanoate**.

Role in Drug Synthesis

Methyl 3-oxo-2-phenylpropanoate is a pivotal intermediate in the synthesis of several important pharmaceuticals, most notably the anticholinergic drugs Atropine and Ipratropium Bromide.

Synthetic Pathway to Atropine and Ipratropium Bromide

The following diagram illustrates the synthetic route from **Methyl 3-oxo-2-phenylpropanoate** to these active pharmaceutical ingredients.



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Caption: Synthetic pathway from **Methyl 3-oxo-2-phenylpropanoate** to Atropine and Ipratropium Bromide.

Conclusion

Methyl 3-oxo-2-phenylpropanoate is a versatile and valuable building block in organic synthesis, particularly for the preparation of anticholinergic drugs. A thorough understanding of its properties and synthetic methodologies is essential for researchers and professionals in the field of drug development. The information provided in this guide serves as a comprehensive resource to facilitate further research and application of this important chemical intermediate.

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